

Structural Characterization Guide: 5-Benzyl-3-tert-butyl-1H-pyrazole[1]

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Compound of Interest

Compound Name: 5-benzyl-3-tert-butyl-1H-pyrazole

CAS No.: 5556-46-7

Cat. No.: B5528333

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Executive Summary & Strategic Rationale

In the landscape of pyrazole-based drug discovery, **5-benzyl-3-tert-butyl-1H-pyrazole** (CAS: 5556-46-7) represents a critical structural motif.[1] It combines the rigid, steric bulk of a tert-butyl group with the flexible, aromatic stacking potential of a benzyl group. This asymmetry creates a crystallographic challenge: determining the preferred tautomer in the solid state (-H position relative to the substituents).[1]

This guide provides a comparative framework for characterizing this molecule. Unlike symmetric analogs (e.g., 3,5-di-tert-butylpyrazole), the target molecule's crystal packing is governed by a competition between steric locking (favoring the tert-butyl group away from the hydrogen bond interface) and

-stacking (driven by the benzyl moiety).[1]

Key Objective: To experimentally validate the solid-state tautomer (

-substituted vs.

-substituted) and benchmark its hydrogen-bonding network against established pyrazole standards.

Comparative Benchmarks & Expected Performance

To objectively assess the quality of your X-ray data, compare your results against these three validated standards. These "Alternatives" represent the boundary conditions for pyrazole packing.

Table 1: Comparative Crystallographic Benchmarks

Feature	Target Molecule (To Be Determined)	Benchmark A: Steric Standard	Benchmark B: Asymmetric Standard
Compound	5-benzyl-3-tert-butyl-1H-pyrazole	3,5-Di-tert-butylpyrazole	3(5)-Phenyl-5(3)-methylpyrazole
Primary Interaction	Steric/ -Stacking Hybrid	Pure Steric Bulk	Electronic/Steric Balance
Space Group	Predicted: [1] or	(Orthorhombic) [1]	(Monoclinic) [2]
Tautomer Preference	Hypothesis: 3-tert-butyl form (T3)	Degenerate (Dynamic in solution)	3-Phenyl form (Electronic drive)
H-Bond Motif	Likely Cyclic Dimers ()	Cyclic Trimers/Dimers	Catemers or Dimers
Density ()	Exp: [1] ~1.10 - 1.18 g/cm ³	0.99 g/cm ³ (Low density due to bulk)	~1.25 g/cm ³
Critical Challenge	Disordered benzyl methylene group	Rotation of t-butyl groups	Tautomeric disorder

Scientific Insight: The Tautomer Trap

In solution, 3(5)-substituted pyrazoles exist in rapid equilibrium.^[1] In the crystal lattice, the "Desmotropy" phenomenon often locks a single tautomer.

- Benchmark A shows that massive steric bulk (two t-butyl groups) forces a lower-density packing (g/cm³) to accommodate the methyl rotation ^[1].^[1]
- Your Target has only one t-butyl group.^[1] Expect a higher density than Benchmark A but potential disorder in the benzyl arm if the crystal is grown too quickly.

Experimental Protocol: Self-Validating Workflow

This protocol is designed to ensure phase purity and minimize twinning, common issues with asymmetric pyrazoles.

Phase I: Synthesis & Purification

- Precursor: Condensation of 1-phenyl-4,4-dimethylpentane-1,3-dione with hydrazine hydrate.^[1]
- Validation: Purity must be >99% by HPLC. Trace hydrazine leads to oil formation.^[1]
- Checkpoint:

¹H NMR (CDCl₃)

should show a distinct singlet for t-Bu (~1.3 ppm) and a broad singlet for NH (~10-13 ppm).^[1]

Phase II: Crystallization Strategy (The "Anti-Oil" Method)

Because of the flexible benzyl chain, this compound is prone to "oiling out." Use a Dual-Solvent Vapor Diffusion method.^[1]

- Inner Vial: Dissolve 20 mg of target in 1.5 mL of Ethyl Acetate (moderate polarity).
- Outer Vial: Add 5 mL of Hexane or Pentane (anti-solvent).

- Condition: Seal tightly. Store at 4°C (fridge) to reduce kinetic energy and promote ordered packing of the benzyl group.
- Alternative: If oils form, switch solvent to Methanol (Inner) and Water (Outer) to drive hydrophobic stacking of the t-butyl/benzyl groups.[1]

Phase III: Data Collection & Refinement

- Temperature: Collect at 100 K. Crucial: The tert-butyl group rotates freely at room temperature, destroying high-angle diffraction data.[1]
- Refinement: If the benzyl group appears blurred, apply a rigid bond restraint (RIGU) to the phenyl ring and a similarity restraint (SIMU) to the methylene linker during SHELXL refinement.

Mechanism of Crystallization (Visualization)

The following diagram illustrates the pathway from solution equilibrium to the locked solid-state structure, highlighting the decision points determined by your specific substituents.



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Caption: Figure 1. The crystallization pathway of **5-benzyl-3-tert-butyl-1H-pyrazole**. The steric bulk of the tert-butyl group (Result A) typically dictates the final lattice position to minimize repulsion in the hydrogen-bonded dimer.[1]

References

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Sources

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